

# A Comparative Analysis of the Tenuous Atmospheres of Dione and Other Icy Moons

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *dione*

Cat. No.: *B5365651*

[Get Quote](#)

For Immediate Release

A comprehensive comparative guide on the atmospheres of Saturn's moon **Dione** and other notable icy moons in our solar system has been compiled for researchers, scientists, and drug development professionals. This guide provides a detailed analysis of the atmospheric composition, density, and the experimental methodologies used to characterize these faint gaseous envelopes. The data presented offers a foundation for understanding the complex interactions between these moons and their space environments, with implications for planetary science and astrobiology.

## Quantitative Atmospheric Data of Icy Moons

The atmospheres of icy moons are exceedingly tenuous, often referred to as exospheres. Their composition and density are shaped by a variety of processes including sputtering from surface ice by charged particles, sublimation, and cryovolcanic activity. The following table summarizes the key quantitative data for the atmospheres of **Dione**, Europa, Enceladus, and Triton.

Feature	Dione	Europa	Enceladus	Triton
Primary Composition	Molecular Oxygen Ions (O <sub>2</sub> <sup>+</sup> )	Molecular Oxygen (O <sub>2</sub> )	Water Vapor (H <sub>2</sub> O) (91%), Nitrogen (N <sub>2</sub> ) (4%), Carbon Dioxide (CO <sub>2</sub> ) (3.2%), Methane (CH <sub>4</sub> ) (1.7%)[1]	Nitrogen (N <sub>2</sub> ) with traces of Methane (CH <sub>4</sub> ) and Carbon Monoxide (CO)
Atmospheric Density/Pressure	Ion Density: 0.01-0.09 ions/cm <sup>3</sup>	Column Density: 1.5 x 10 <sup>15</sup> O <sub>2</sub> molecules/cm <sup>2</sup> [2]	Plume Gas Release Rate: >100 kg/s [3]	Surface Pressure: 14 ± 1 μbar (in 1989)[4]
Detection Method(s)	In-situ Mass Spectrometry	Ultraviolet Spectroscopy	In-situ Mass Spectrometry, Magnetometer	Radio Occultation, Stellar Occultation[4]
Primary Formation Mechanism	Sputtering of water ice by energetic particles	Sputtering of water ice by charged particles from Jupiter's magnetosphere	Cryovolcanic plumes erupting from the south polar region	Sublimation of surface nitrogen ice

## Experimental Protocols

The characterization of these tenuous atmospheres has been made possible through sophisticated instrumentation aboard various deep-space missions. Below are the detailed methodologies for the key experiments cited.

### In-situ Mass Spectrometry of Dione's and Enceladus' Atmospheres (Cassini Mission)

The Cassini spacecraft performed multiple close flybys of both **Dione** and Enceladus, allowing for direct sampling of their atmospheric constituents.

- Instrumentation: The Cassini Plasma Spectrometer (CAPS) was a key instrument for this investigation.[5][6] It consisted of three sensors: an Ion Mass Spectrometer (IMS), an Electron Spectrometer (ELS), and an Ion Beam Spectrometer (IBS).[7]
- Methodology:
  - Flyby Trajectory: Cassini was maneuvered to fly through the immediate vicinity of the moons. For **Dione**, the flybys were at altitudes of a few hundred kilometers.[8] For Enceladus, some flybys passed directly through the cryovolcanic plumes erupting from the south pole.
  - Data Acquisition: As the spacecraft traversed the exosphere or plume, the CAPS instrument collected charged particles (ions and electrons). The IMS separated the ions based on their mass-to-charge ratio, allowing for the identification of different chemical species. The ELS measured the energy distribution of electrons.
  - Data Analysis: By analyzing the ion mass spectra, scientists could determine the composition of the tenuous atmosphere. The density of the ions was calculated from the number of particles detected per unit volume. For Enceladus, the magnetometer instrument also detected the draping of Saturn's magnetic field, which provided evidence for a localized, ionized gas cloud associated with the plumes.[9]

## Ultraviolet Spectroscopy of Europa's Atmosphere (Hubble Space Telescope)

The Hubble Space Telescope (HST) has been instrumental in detecting and characterizing Europa's thin, oxygen-rich atmosphere from Earth orbit.

- Instrumentation: The Goddard High Resolution Spectrograph (GHRS) and later the Space Telescope Imaging Spectrograph (STIS) on the HST were used for these observations.
- Methodology:
  - Observation Target: The HST was pointed at Europa, specifically observing the sunlight reflected from its surface and any emissions from its atmosphere.

- Spectroscopic Analysis: The ultraviolet spectrographs on HST separated the incoming light into its constituent wavelengths. This allowed for the detection of characteristic emission lines from atoms and molecules in Europa's atmosphere.
- Oxygen Detection: Scientists observed distinct emission lines of atomic oxygen at 130.4 nm and 135.6 nm. The relative intensity of these lines indicated that the oxygen was primarily in molecular form (O<sub>2</sub>) that was being broken apart and excited by charged particles from Jupiter's magnetosphere.[\[2\]](#)
- Column Density Calculation: By measuring the brightness of these emission lines, researchers could calculate the total amount of oxygen in a column of the atmosphere, known as the column density.[\[2\]](#)

## Radio and Stellar Occultation of Triton's Atmosphere (Voyager 2 and Ground-Based Observatories)

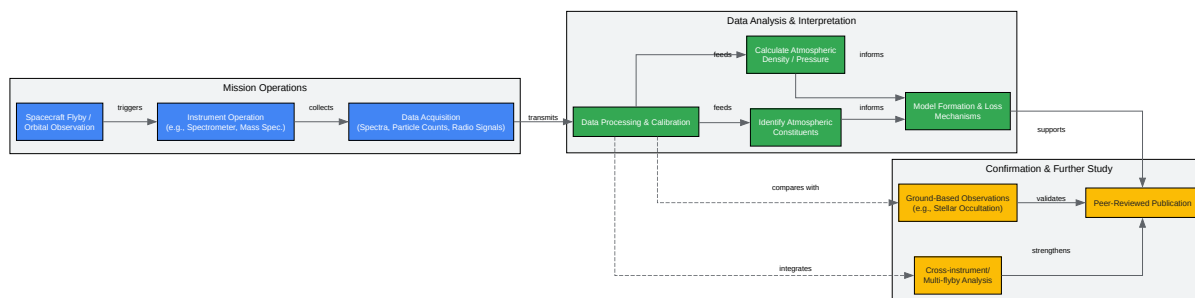
The Voyager 2 spacecraft's flyby of Triton in 1989 provided the first detailed measurements of its atmosphere, a technique that has been refined with subsequent ground-based stellar occultations.

- Instrumentation:
  - Voyager 2: The spacecraft's radio communication system (Radio Science Subsystem - RSS).[\[4\]](#)
  - Ground-Based: Telescopes equipped with high-speed photometers.
- Methodology:
  - Occultation Event: An occultation occurs when one celestial body passes in front of another from the observer's perspective.
    - Radio Occultation (Voyager 2): As Voyager 2 passed behind Triton from the perspective of Earth, its radio signals traveled through Triton's atmosphere before being received by the Deep Space Network.[\[10\]](#)

- Stellar Occultation: From Earth, astronomers observe a distant star as Triton passes in front of it.[\[4\]](#)
- Signal/Light Refraction: The gases in Triton's atmosphere bend (refract) the radio signals or starlight. The amount of bending is proportional to the density of the atmosphere.
- Data Analysis:
  - Radio Occultation: By analyzing the changes in the frequency and phase of the radio signal, scientists could determine the temperature, pressure, and density profile of Triton's atmosphere from its upper layers down to the surface.[\[11\]](#)
  - Stellar Occultation: By measuring the gradual dimming and brightening of the starlight as it passes through the atmosphere, researchers can derive the atmospheric pressure and structure. A "central flash" observed during some occultations can provide information about the winds in the atmosphere.

## Visualizing the Discovery Process

The following diagram illustrates a generalized workflow for the detection and characterization of tenuous atmospheres on icy moons, a process that has been applied to the moons discussed in this guide.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. lasp.colorado.edu [lasp.colorado.edu]
- 3. Moons of Saturn - Wikipedia [en.wikipedia.org]

- 4. Constraints on the evolution of the Triton atmosphere from occultations: 1989–2022 | Astronomy & Astrophysics (A&A) [aanda.org]
- 5. Enceladus - Wikipedia [en.wikipedia.org]
- 6. youtube.com [youtube.com]
- 7. science.nasa.gov [science.nasa.gov]
- 8. sciencedaily.com [sciencedaily.com]
- 9. researchgate.net [researchgate.net]
- 10. catalog.data.gov [catalog.data.gov]
- 11. Voyager radio science observations of neptune and triton - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Comparative Analysis of the Tenuous Atmospheres of Dione and Other Icy Moons]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b5365651#comparative-study-of-the-atmospheres-of-dione-and-other-icy-moons]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

